Authored by: Senior Application Scientist, Pharmaceutical Characterization Division

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Des(4-cyclohexyl-L-proline) Fosinopril Acetic Acid*
CAS No.:	*128948-00-5*
Cat. No.:	*B601002*

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Abstract

The rigorous identification and characterization of impurities are fundamental to ensuring the safety and efficacy of active pharmaceutical ingredients (APIs). Fosinopril, an angiotensin-converting enzyme (ACE) inhibitor, can present various related substances that must be structurally elucidated.[1][2] This application note provides a comprehensive, in-depth protocol for the definitive structural characterization of a key Fosinopril intermediate, **Des(4-cyclohexyl-L-proline) Fosinopril Acetic Acid**, using a suite of one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy techniques. This guide is intended for researchers, analytical scientists, and drug development professionals, offering not just a methodology, but the scientific rationale behind each step to ensure robust and reliable results.

Introduction: The Imperative of Impurity Profiling

Fosinopril is an ester prodrug that is hydrolyzed in vivo to its active metabolite, fosinoprilat.[3][4][5] The manufacturing process and subsequent storage can lead to the formation of related compounds. Regulatory bodies mandate the identification and quantification of any impurity

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present above a specified threshold, making structural elucidation a critical step in the drug development and quality control pipeline.[6][7]

Des(4-cyclohexyl-L-proline) Fosinopril Acetic Acid (Molecular Formula: $C_{19}H_{29}O_6P$) is an important intermediate related to Fosinopril.[8][9][10] Its structure lacks the proline ring of the parent molecule, which significantly alters its chemical properties. NMR spectroscopy stands as the premier analytical technique for the unambiguous structural determination of such small molecules, as it provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.[11][12][13] This non-destructive technique allows for a complete molecular map to be drawn, confirming identity and purity.[12][13]

This document outlines a systematic approach, combining ^{1}H and ^{13}C NMR with advanced 2D experiments like COSY, HSQC, and HMBC, to achieve a complete and confident structural assignment of this Fosinopril-related compound.

Principle and Rationale of the NMR Approach

The complete structural elucidation of an unknown or target compound requires a multi-faceted approach where different NMR experiments provide complementary pieces of a puzzle.

- 1D NMR (^{1}H and ^{13}C): Provides the initial census of hydrogen and carbon atoms in the molecule. ^{1}H NMR reveals the number of distinct proton environments and their multiplicity (splitting patterns), while ^{13}C NMR shows the number of unique carbon environments.[14]

- 2D COSY (Correlation Spectroscopy): This homonuclear experiment identifies protons that are spin-spin coupled, typically those on adjacent carbons (^{2}JHH or ^{3}JHH).[15][16] This is the primary tool for mapping out contiguous proton networks or "spin systems" within the molecule.

- 2D HSQC (Heteronuclear Single Quantum Coherence): This heteronuclear experiment correlates each proton signal with the signal of the carbon atom to which it is directly attached.[15][17] It is the most reliable way to assign carbons that bear protons (CH, CH_2, CH_3).

- 2D HMBC (Heteronuclear Multiple Bond Correlation): This crucial experiment reveals correlations between protons and carbons over two or three bonds (^{2}JCH and ^{3}JCH).[16][18]

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It is the key to connecting the individual spin systems identified by COSY, by showing correlations across quaternary carbons, carbonyls, and other heteroatoms.

By systematically applying these techniques, one can piece together the molecular fragments and confirm the overall structure of **Des(4-cyclohexyl-L-proline) Fosinopril Acetic Acid**.

Materials and Equipment

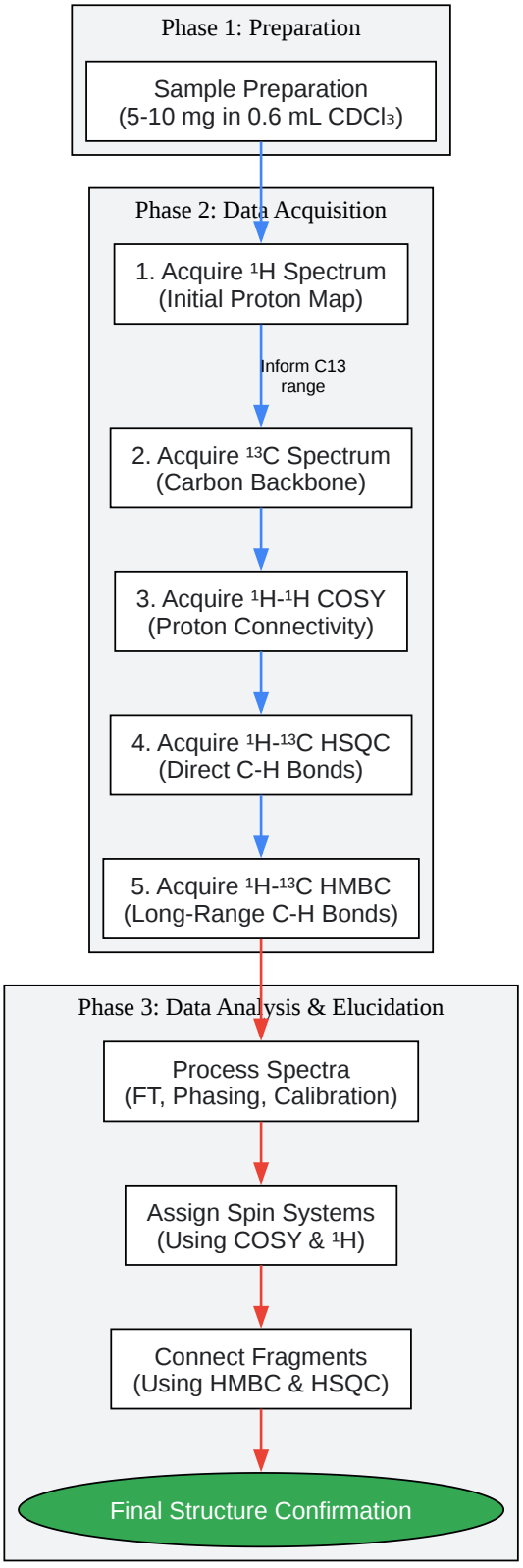
Component	Specifications
Analyte	Des(4-cyclohexyl-L-proline) Fosinopril Acetic Acid
NMR Solvent	Deuterated Chloroform ($CDCl_3$) or Deuterated Dimethyl Sulfoxide (DMSO-d_6)
Internal Standard	Tetramethylsilane (TMS) - often included in the deuterated solvent
NMR Tubes	High-precision 5 mm NMR tubes (e.g., Wilmad-LabGlass rated for 500 MHz or higher)[19]
NMR Spectrometer	400 MHz or higher field strength spectrometer equipped with a broadband probe

- Scientist's Note on Solvent Choice: $CDCl_3$ is a common choice for its excellent solubilizing power for many organic molecules and its relatively clean spectral window.[19] However, if the analyte has acidic protons (like the carboxylic acid and phosphinic acid protons in this case), they may exchange or give very broad signals. DMSO-d_6 is an excellent alternative as it can slow down the exchange of labile protons, allowing them to be observed as sharper signals.

Experimental Workflow and Protocols

The overall workflow for the NMR characterization is a logical progression from sample preparation to data acquisition and final structural elucidation.

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Figure 1: Comprehensive workflow for NMR-based structural elucidation.

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Protocol 1: Sample Preparation

- Weigh approximately 5-10 mg of **Des(4-cyclohexyl-L-proline) Fosinopril Acetic Acid** directly into a clean, dry vial.
    - Rationale: This concentration (~15-30 mM) is optimal for obtaining a high-quality ^{1}H spectrum in a few minutes and all 2D spectra within a reasonable timeframe (a few hours) on a modern spectrometer.[20][21]
- Add approximately 0.6 mL of deuterated solvent (e.g., $CDCl_3$) to the vial.
- Gently vortex or sonicate the vial until the sample is completely dissolved. A clear, homogeneous solution is critical for high-resolution spectra.[21][22]
- Using a clean Pasteur pipette, transfer the solution into a high-precision 5 mm NMR tube. The filling height should be approximately 4-5 cm.[19][23]
- Cap the NMR tube securely and label it clearly.

Protocol 2: NMR Data Acquisition

- Trustworthiness Check: Before acquiring data on the sample, run a standard sample (e.g., a certified reference material in the same solvent) to verify the instrument's performance, including resolution and signal-to-noise, as part of a system suitability test (SST).[24]
- ^{1}H NMR Acquisition:
    - Pulse Program: Standard single-pulse (zg30).
    - Spectral Width: ~16 ppm (centered around 6 ppm).
    - Acquisition Time: ~3-4 seconds.
    - Relaxation Delay (d1): 2 seconds.
    - Number of Scans: 8-16.

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- Rationale: These parameters provide a good balance between resolution and sensitivity for a standard ^{1}H spectrum. The relaxation delay ensures the quantitative integrity of the signals is reasonably maintained.

- ^{13}C NMR Acquisition:
  - Pulse Program: Standard proton-decoupled (zgpg30).
  - Spectral Width: ~220 ppm (centered around 110 ppm).
  - Acquisition Time: ~1-2 seconds.
  - Relaxation Delay (d1): 2 seconds.
  - Number of Scans: 1024 or more.
  - Rationale: ^{13}C has a much lower natural abundance and gyromagnetic ratio than ^{1}H, necessitating a significantly higher number of scans to achieve adequate signal-to-noise. [14]

- 2D COSY Acquisition:
  - Pulse Program: Standard DQF-COSY (cosygpmfqf).
  - Number of Scans: 2-4 per increment.
  - Increments (F1): 256-512.
  - Rationale: DQF-COSY provides cleaner spectra with reduced diagonal peak artifacts compared to a standard COSY, which aids in the identification of weak cross-peaks.[16]

- 2D HSQC Acquisition:
  - Pulse Program: Phase-sensitive gradient-edited (hsqcedetgpsisp2.3).
  - $^{1}J(CH)$ Coupling Constant: Set to 145 Hz.
  - Number of Scans: 2-8 per increment.

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- Increments (F1): 256.
- Rationale: A $^{1}J(CH)$ of 145 Hz is a good average value for one-bond couplings in organic molecules, ensuring efficient signal transfer for both sp^2 and sp^3 hybridized carbons.

- 2D HMBC Acquisition:
  - Pulse Program: Gradient-selected (hmbcgplpndqf).
  - nJ(CH) Coupling Constant: Set to 8 Hz.
  - Number of Scans: 8-32 per increment.
  - Increments (F1): 256-512.
  - Rationale: An optimization to 8 Hz is ideal for detecting the most common 2- and 3-bond C-H correlations. A longer relaxation delay (e.g., 2s) is used to allow for full magnetization recovery, which is important for detecting correlations to quaternary carbons.

Data Processing and Structural Interpretation

Step 1: Data Processing

Process all acquired spectra using appropriate software (e.g., TopSpin, Mnova). This involves:

- Fourier Transformation: Converting the time-domain signal (FID) to a frequency-domain spectrum.
- Phasing and Baseline Correction: Manually correcting the phase and ensuring a flat baseline for accurate integration and peak picking.
- Referencing: Calibrating the ^{1}H spectrum to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm) or TMS at 0 ppm. The ^{13}C spectrum is referenced indirectly.

Step 2: Predicted Structure and Assignments

The structure of **Des(4-cyclohexyl-L-proline) Fosinopril Acetic Acid** is shown below with a proposed numbering scheme for assignment.

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(Image of **Des(4-cyclohexyl-L-proline) Fosinopril Acetic Acid** structure with atom numbering would be placed here)

Based on this structure, we can predict the expected NMR signals and their correlations.

Table 1: Predicted ^{1}H and ^{13}C Chemical Shifts and Key HMBC Correlations

Atom #	Predicted ^{1}H Shift (ppm)	Predicted ^{13}C Shift (ppm)	Key HMBC Correlations from this Proton
1	**~0.9 (t)**	**~13**	**C2, C3**
2	~1.6 (m)	~35	C1, C3, C4
3	~1.7 (m)	~28	C2, C4, C5
4	~2.6 (t)	~30	C2, C3, C5
5-10 (Aromatic)	~7.2-7.3 (m)	~128-130	Aromatic carbons
11	~2.2 (m)	~35	C12, C13
12 (P-CH_2)	~1.9 (m)	~30 (d, JPC)	P, C11, C13
13 (C=O)	-	~172	-
14 (O-CH)	~4.8 (m)	~75	C13, C15, P
15 (CH)	~2.0 (m)	~32	C14, C16, C17
16, 17 (CH_3)	~0.9 (d)	~18	C14, C15
18 (C=O)	-	~175	-
19 (O-CH_2)	~1.1 (t)	~10	C18, C20
20 (CH_3)	~2.3 (q)	~27	C18, C19

| 21 (COOH) | ~10-12 (br s) | ~178 | C12, C13 |

Note: These are predicted values. Actual shifts may vary based on solvent and concentration. 'd' indicates a doublet due to phosphorus coupling.

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Step 3: A Walkthrough of the Interpretation Logic

- Identify Spin Systems with COSY:
  - Trace the correlations for the 4-phenylbutyl chain: The triplet at ~2.6 ppm (H4) will correlate to the multiplet at ~1.7 ppm (H3), which correlates to H2, and so on.
  - Trace the propionyloxy group: The quartet at ~2.3 ppm (H20) will show a correlation to the triplet at ~1.1 ppm (H19).
  - Trace the isobutyl group: The doublet methyls (H16, H17) will correlate to the methine proton (H15).
- Assign Protonated Carbons with HSQC:
  - Overlay the HSQC spectrum on the ^{13}C spectrum. Each cross-peak definitively links a proton signal from Step 1 to its directly attached carbon. For example, the aromatic protons (~7.2-7.3 ppm) will correlate to the aromatic carbons (~128-130 ppm).
- Connect the Fragments with HMBC:
  - This is the final and most critical step. Look for key long-range correlations to piece the molecule together.
  - Connecting the Phenylbutyl group to Phosphorus: The protons of the P-CH_2 group (H12) should show a correlation to the aromatic carbon C5.
  - Connecting the Acetic Acid Moiety: The protons of the P-CH_2 group (H12) will show a crucial correlation to the carbonyl carbon of the acetic acid (C13).
  - Connecting the Ester Group: The methine proton H14 will show correlations to the ester carbonyl C18 and to the phosphorus atom (via ^3JHP coupling). Protons H19 on the propionyl group will correlate to the same carbonyl C18. This confirms the entire (2-methyl-1-(propionyloxy)propoxy) group and its attachment to the phosphorus.

Conclusion

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The combination of 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectroscopy provides an unambiguous and powerful methodology for the complete structural characterization of pharmaceutical impurities like **Des(4-cyclohexyl-L-proline) Fosinopril Acetic Acid**. By following the systematic workflow and protocols detailed in this application note, researchers can confidently elucidate molecular structures, a process that is integral to regulatory compliance, drug safety, and overall quality assurance in the pharmaceutical industry.[7][12][13]

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- To cite this document: BenchChem. [Authored by: Senior Application Scientist, Pharmaceutical Characterization Division]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b601002/docs#authored-by-senior-application-scientist-pharmaceutical-characterization-division]

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